

# OXSI-2: Application Notes and Protocols for Research Use

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## Compound of Interest

Compound Name: *Oxsi-2*

Cat. No.: *B7721389*

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## Introduction

**OXSI-2** is a potent, cell-permeable small molecule inhibitor of Spleen Tyrosine Kinase (Syk), a non-receptor tyrosine kinase that plays a crucial role in signal transduction in a variety of cell types, particularly hematopoietic cells. By modulating Syk activity, **OXSI-2** serves as a valuable tool for investigating cellular processes such as immune receptor signaling, inflammation, and allergy. These application notes provide detailed protocols and data for the use of **OXSI-2** in research settings.

## Product Information

Parameter	Value	Reference
Synonyms	Syk Inhibitor, [3-(1-Methyl-1H-indol-3-yl-methylene)-2-oxo-2,3-dihydro-1H-indole-5-sulfonamide]	[1][2]
CAS Number	622387-85-3	[1]
Molecular Formula	C <sub>18</sub> H <sub>15</sub> N <sub>3</sub> O <sub>3</sub> S	
Molecular Weight	353.39 g/mol	
Solubility	Soluble in DMSO (up to 100 mM)	

## Quantitative Data

Parameter	Value	Cell Type/Assay	Reference
IC <sub>50</sub> (Syk Kinase)	14 nM	In vitro kinase assay	[3]
EC <sub>50</sub> (FcεRI-mediated degranulation)	313 nM	Rat RBL-2H3 basophils	[3]
Effective Concentration (Platelet Aggregation)	2 μM (complete inhibition)	Convulxin-induced human platelet aggregation	[1][3]
Effective Concentration (Inflammasome Inhibition)	2 μM	Nigericin-induced inflammasome assembly in mouse macrophages	[1]

## Biological Activity and Applications

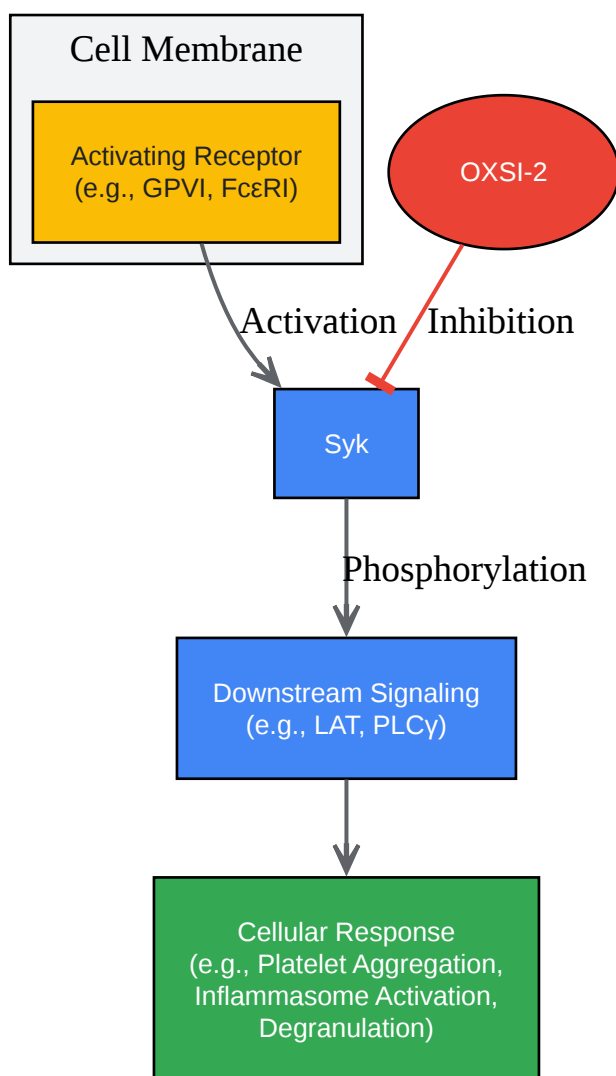
**OXSI-2** is a potent inhibitor of Syk kinase.[3] It has been demonstrated to effectively block downstream signaling pathways, leading to the inhibition of various cellular responses.

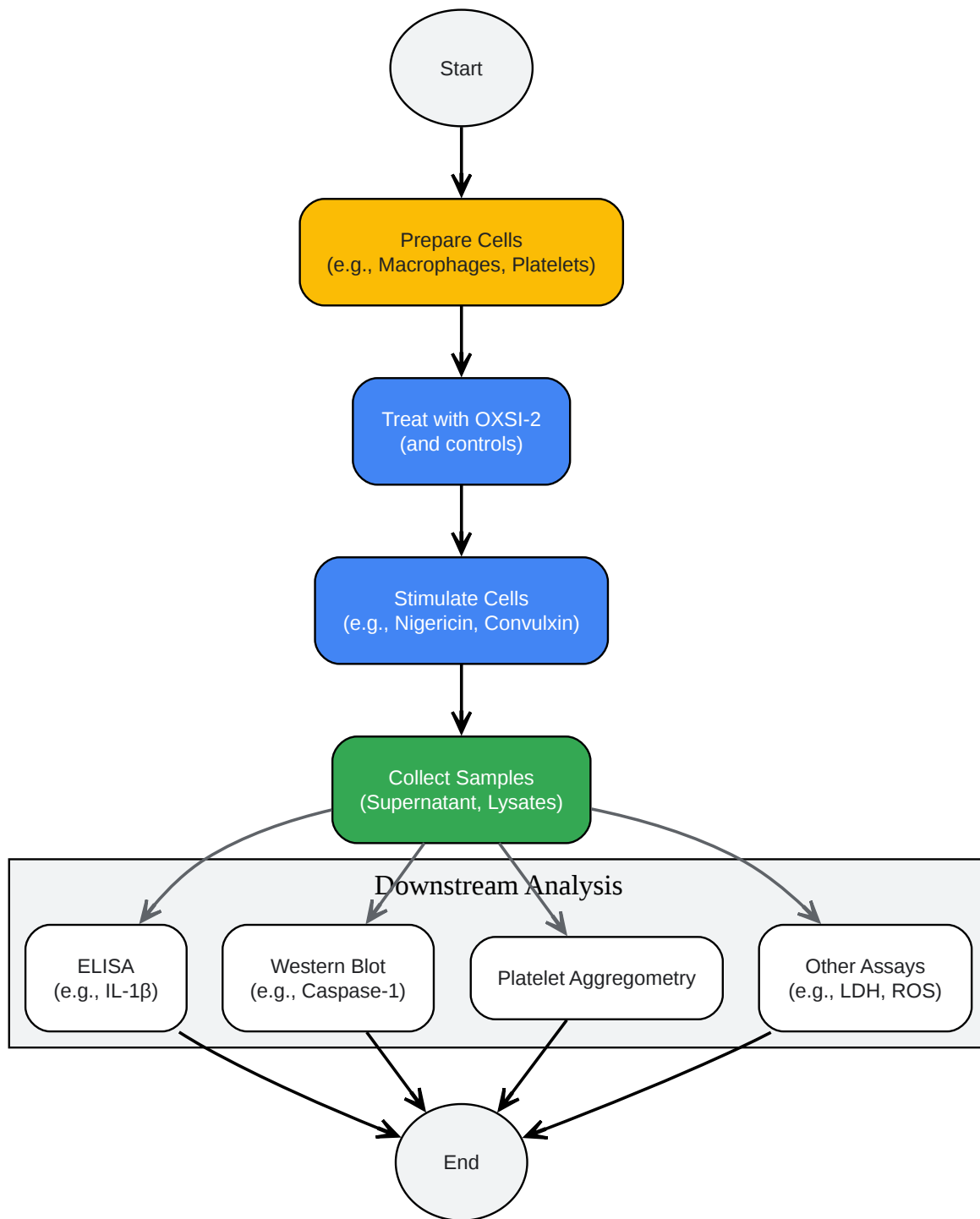
Key Applications:

- **Inflammasome Research:** **OXSI-2** inhibits the assembly of the NLRP3 inflammasome, activation of caspase-1, processing and release of IL-1 $\beta$ , generation of mitochondrial ROS, and subsequent pyroptotic cell death in response to stimuli like nigericin.[1][4]
- **Platelet Biology:** The compound completely abolishes convulxin-induced platelet aggregation and shape change.[1][3] However, it is important to note that some studies suggest **OXSI-2** may have non-specific effects in platelets, and therefore its use as a selective Syk inhibitor in this context should be carefully considered.[2]
- **Allergy and Immunology:** **OXSI-2** inhibits Fc $\epsilon$ RI-mediated degranulation in basophils, making it a useful tool for studying allergic responses.[3]

## Signaling Pathway

The following diagram illustrates the signaling pathway inhibited by **OXSI-2**.





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